

Available Thermophysical Data for 2,5-Dimethyloctane

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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While direct thermal conductivity data is unavailable, the U.S. National Institute of Standards and Technology (NIST) provides critically evaluated data for other key properties of **2,5-dimethyloctane** (C₁₀H₂₂) that are essential for thermal analysis [1].

The table below summarizes these fundamental properties:

Property	Value	Unit	Source / Comment
Molecular Formula	C ₁₀ H ₂₂	-	[1]
Molar Mass	142.286	g/mol	[1]
Density (Liquid)	~0.732	g/cm ³	Estimated from another source [2]
Normal Boiling Point	158	°C	At 760 mmHg [2]
Critical Temperature	600.4	K	[1]
Critical Pressure	2151.4	kPa	[1]
Flash Point	80.3	°C	[2]

NIST databases contain extensive data for this compound, including **enthalpy of vaporization**, **heat capacity** (for both liquid and ideal gas), **viscosity**, and **critical density** [1]. These properties are crucial for comprehensive thermodynamic modeling.

Experimental Protocols for Thermal Property Analysis

Although a direct measurement protocol for **2,5-dimethyloctane** was not located, here are standard methodologies used for determining the thermal conductivity of organic liquids.

Transient Hot-Wire Method

This is a primary method for measuring the thermal conductivity of liquids and gases with high accuracy.

- **Principle:** The method is based on measuring the temperature rise in a fluid due to a linear heat source (a thin metal wire) through which a constant current is passed. Thermal conductivity is derived from the relationship between the temperature increase and the logarithm of time.
- **Procedure:**
 - **Sample Preparation:** The liquid sample must be purified and degassed to remove moisture and dissolved gases that could affect the measurement.
 - **Cell Assembly:** The sample is contained in a temperature-controlled vessel. A platinum wire, serving as both the heater and resistance thermometer, is immersed in the center of the liquid.
 - **Data Acquisition:** A constant electrical current is applied to the wire. The resulting voltage change across the wire, which is proportional to its temperature change, is recorded over a short time period (typically a few seconds).
 - **Calculation:** Thermal conductivity (k) is calculated using the formula: $(k = \frac{Q \ln(t_2/t_1)}{4\pi (T_2 - T_1)})$ where (Q) is the heat output per unit length, and (T_1) and (T_2) are the temperatures at times (t_1) and (t_2), respectively.
- **Standards:** This method aligns with the guidelines of organizations like ASTM.

Laser Flash Analysis (LFA)

While more common for solids, LFA can be adapted for liquids in specialized sealed, transparent cells.

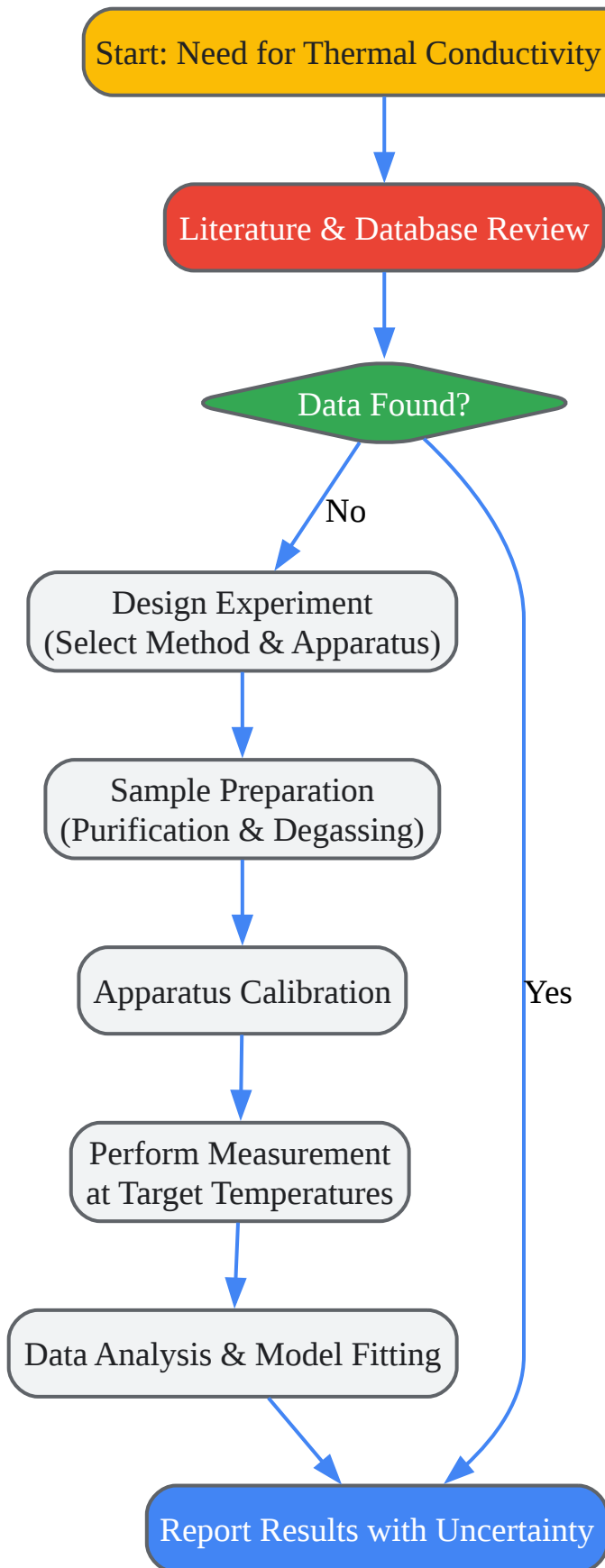
- **Principle:** A small sample of the liquid is contained in a pan. The front side is irradiated by a short laser pulse, and the resulting temperature rise on the rear surface is measured by an infrared

detector. The thermal diffusivity is calculated from the time-temperature curve, and thermal conductivity is derived using known values of density and specific heat capacity.

- **Procedure:**
 - A reference material with known thermal properties is often measured first for calibration.
 - The liquid sample is loaded into a dedicated cell to ensure a consistent and thin layer.
 - The cell is placed in a furnace to control the measurement temperature.
 - Multiple laser pulses are fired, and the resulting data is averaged to improve accuracy.
- **Considerations:** This method is less direct for liquids than the transient hot-wire method and requires accurate supplementary data for density and heat capacity.

Workflow for Thermal Conductivity Determination

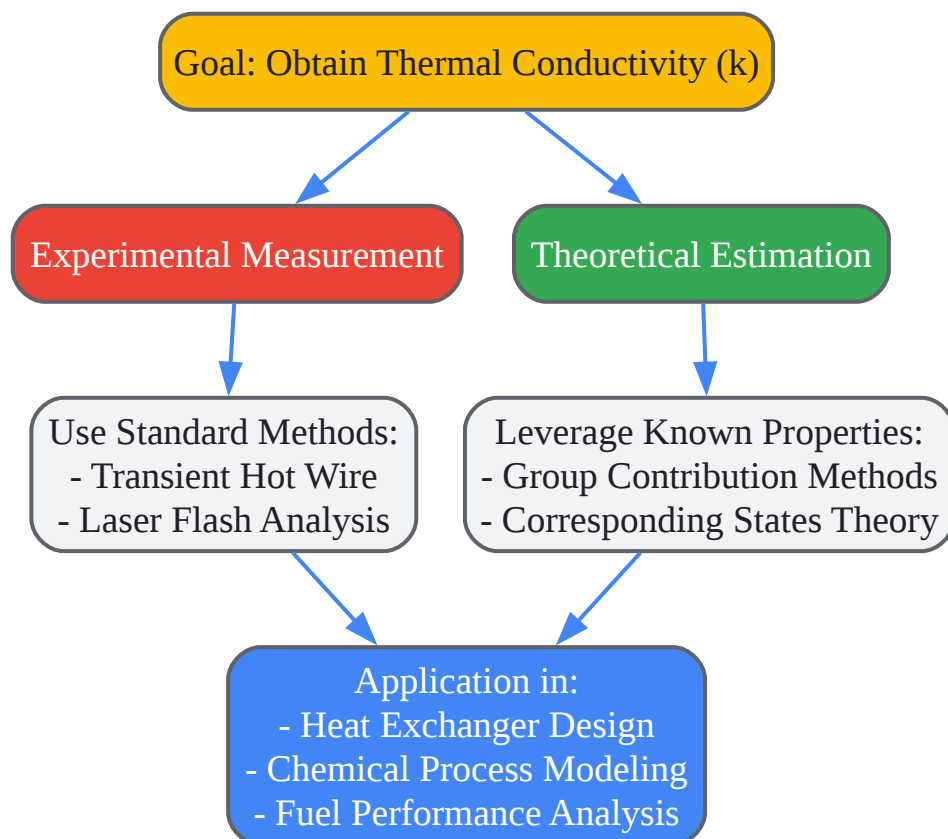
The following diagram outlines the logical workflow for determining the thermal conductivity of an organic liquid like **2,5-dimethyloctane**, from literature review to final reporting.



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Pathways for Data Acquisition and Application

When direct data is unavailable, researchers can follow several pathways, as illustrated below.



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Conclusion and Future Work

In summary, while foundational property data for **2,5-dimethyloctane** exists, a gap remains in the publicly available literature concerning its thermal conductivity.

To proceed, your options are to:

- **Consult specialized handbooks** or proprietary chemical engineering databases that may contain measured values or correlations for branched alkanes.

- **Employ estimation techniques** using the available critical properties and acentric factor [1].
- **Initiate an experimental campaign** using the protocols for the transient hot-wire method, which is recommended for its accuracy for organic liquids.

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References

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